Clarification on MCC-134 and Proper Disposal Procedures

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Compound of Interest	
Compound Name:	*MCC-134*
CAS No.:	*181238-67-5*
Cat. No.:	*B1676261*

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Initial research indicates that **MCC-134** is not a chemical substance but rather a Thermocouple Measurement DAQ HAT (Hardware Attached on Top) designed for use with a Raspberry Pi. This electronic device is utilized by researchers and professionals for acquiring temperature data. Therefore, the disposal procedures for **MCC-134** fall under the category of electronic laboratory equipment, not chemical waste.

The following guide provides the necessary steps for the proper and safe disposal of the **MCC-134** and similar electronic laboratory instruments.

MCC-134 Device Specifications

For informational purposes, a summary of the **MCC-134**'s technical specifications is provided below.

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Feature	Specification
Function	Four-channel isolated thermocouple measurement device
Resolution	24-bit A/D converter
Supported Thermocouple Types	J, K, R, S, T, N, E, and B
Power Supply	5 V supply: 16 mA typ, 24 mA max; 3.3 V supply: 1 mA typ, 5 mA max
Operating Temperature	0 °C to 55 °C
Storage Temperature	–40 ˚C to 85 °C

Step-by-Step Disposal Protocol for Electronic Laboratory Equipment

The disposal of electronic lab equipment, such as the **MCC-134**, requires adherence to institutional and environmental regulations to ensure safety and proper handling of electronic waste (e-waste).

Step 1: Decontamination

If the **MCC-134** has been used in a laboratory environment where it may have come into contact with chemical, biological, or other hazardous materials, it must be thoroughly decontaminated.[1][2][3]

- Procedure: Wipe the entire surface of the device with a suitable cleaning agent or chemical that will neutralize any potential contaminants.
- Verification: After decontamination, it is often required to complete and attach a "Laboratory Equipment Decontamination Form" to the device.[1]

Step 2: Contact Environmental Health & Safety (EHS)

Your institution's Environmental Health & Safety (EHS) office must be contacted to clear the equipment for disposal.[3][4]

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- Request Clearance: Submit a safety clearance request, which may involve providing the completed decontamination form.[4]
- Hazard Assessment: EHS will assess the equipment to ensure all hazardous materials have been removed or neutralized.

Step 3: Data Removal (If Applicable)

For electronic equipment that stores data, it is crucial to ensure all sensitive information is securely removed. While the **MCC-134** has non-volatile memory for calibration and ID storage with no user-modifiable memory, other lab equipment may require data destruction.

- Data Wiping: Use professional software to overwrite memory.
- Physical Destruction: For devices with storage media, physical shredding or degaussing may be necessary.

Step 4: Follow Institutional E-Waste Procedures

Once cleared by EHS, the equipment must be disposed of through your institution's approved electronic waste recycling program.

- E-Waste Removal Request: Fill out and submit the necessary forms to your property management or facilities office to initiate the disposal process.[1][5]
- Collection and Recycling: Arrange for the collection of the equipment by the designated e-waste handlers. This ensures the device is recycled in compliance with regulations like the Waste Electrical and Electronic Equipment (WEEE) Directive.[6][7][8]

The diagram below illustrates the general workflow for the proper disposal of electronic laboratory equipment.

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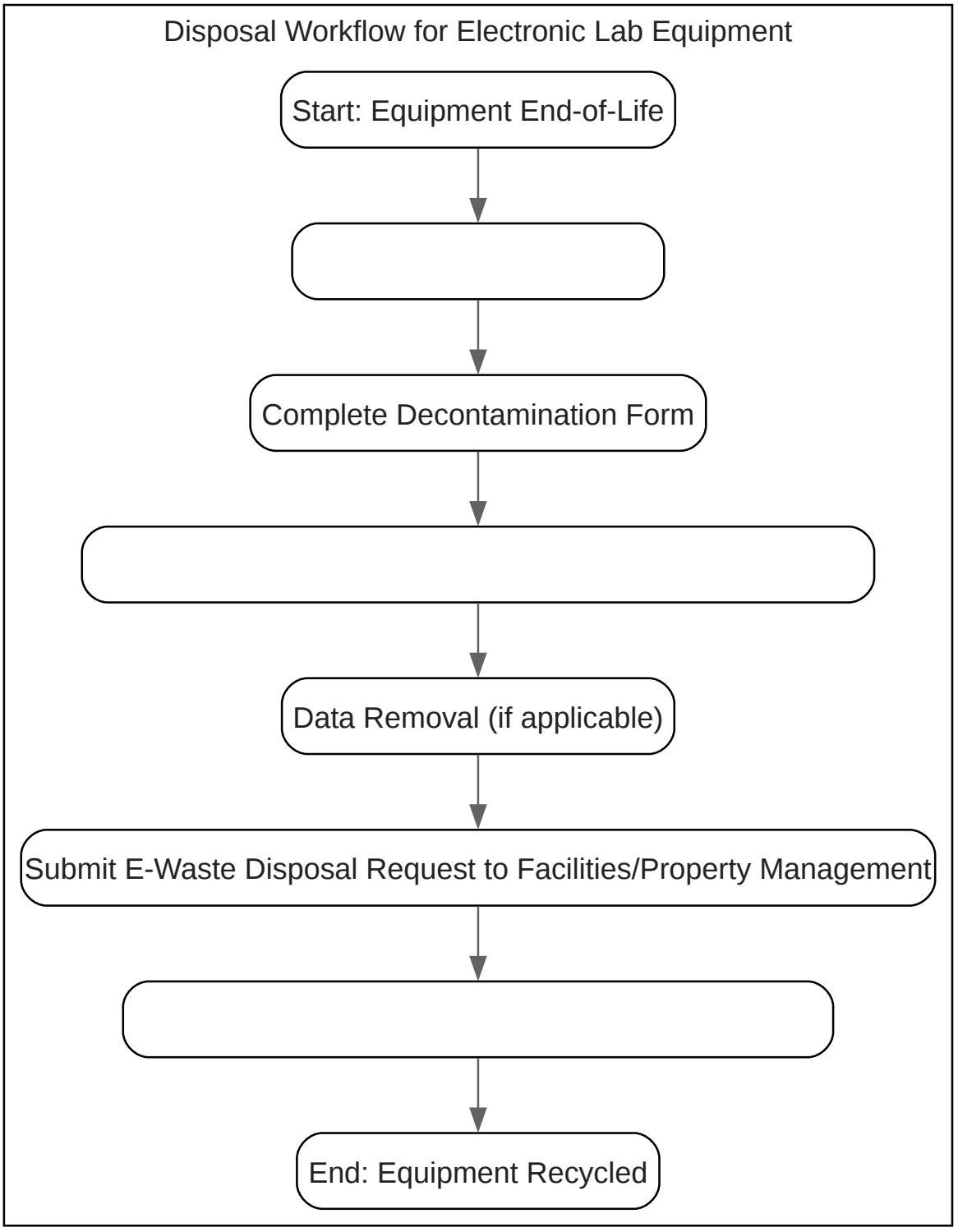

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Disposal Workflow for Electronic Lab Equipment

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